

Application Notes and Protocols for Chlorotitanium Triisopropoxide-Catalyzed Polymerization

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Compound of Interest

Compound Name: Chlorotitanium triisopropoxide

Cat. No.: B1365183

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorotitanium triisopropoxide, with the chemical formula $\text{ClTi}(\text{O-i-Pr})_3$, is a versatile and effective catalyst in the field of polymer chemistry.[1] It is particularly recognized for its utility in the ring-opening polymerization (ROP) of cyclic esters, such as lactide, to produce biodegradable and biocompatible polyesters like polylactide (PLA).[1][2] This document provides detailed application notes and experimental protocols for the use of **chlorotitanium triisopropoxide** as a catalyst for polymerization, targeting researchers, scientists, and professionals in drug development who are interested in the synthesis of well-defined polymers for various applications, including drug delivery systems and biomedical devices.

The catalytic action of **chlorotitanium triisopropoxide** proceeds through a coordination-insertion mechanism, where the titanium center coordinates with the monomer, facilitating the ring-opening and subsequent insertion of the monomer into the growing polymer chain.[2] This catalyst can be employed in both homogeneous and heterogeneous systems, for instance, supported on silica, offering flexibility in process design and catalyst separation.[1]

Data Presentation

The following tables summarize quantitative data from polymerization experiments using **chlorotitanium triisopropoxide** as a catalyst. These tables provide a comparative overview of how different reaction parameters influence the polymerization outcome.

Table 1: Homogeneous Ring-Opening Polymerization of L-Lactide

Entry	Monomer/Catalyst Ratio (M/C)	Temperature (°C)	Time (h)	Conversion (%)	Molecular Weight (Mn, g/mol)	Polydispersity Index (PDI)	Reference
1	100	130	2	>95	85,000 - 90,000	1.3 - 1.5	[3]
2	-	-	-	20-30 (yield)	-	-	[3]

Table 2: Heterogeneous (Silica-Supported) Ring-Opening Polymerization of L-Lactide in Toluene

Entry	Monomer/Catalyst Ratio (M/C)	Temperature (°C)	Time (h)	Conversion (%)	Molecular Weight (Mn, g/mol)	Polydispersity Index (PDI)	Reference
1	100	50	4	~50	-	-	[1]
2	100	70	4	~80	-	-	[1]
3	100	90	4	>95	Increases with temperature	Increases with temperature	[1]

Experimental Protocols

Materials and Reagents

- L-Lactide: High purity, polymerization grade. Must be purified by recrystallization from anhydrous toluene and dried under vacuum before use to remove any moisture and impurities that can affect the polymerization.
- **Chlorotitanium Triisopropoxide** (ClTi(O-i-Pr)₃): Handled under an inert atmosphere (e.g., nitrogen or argon) due to its moisture sensitivity. It is a colorless to pale yellow liquid or a low-melting solid.
- Toluene: Anhydrous, polymerization grade. Should be dried over a suitable drying agent (e.g., sodium/benzophenone or molecular sieves) and distilled under an inert atmosphere before use.
- Methanol: Reagent grade, for polymer precipitation.
- Chloroform: Reagent grade, for polymer dissolution.
- Schlenk Flasks and Glassware: All glassware must be oven-dried at >120 °C for at least 24 hours and cooled under a stream of dry nitrogen or argon before use.

Protocol 1: Homogeneous Ring-Opening Polymerization of L-Lactide (Bulk Polymerization)

This protocol describes the solvent-free polymerization of L-lactide.

- Monomer and Catalyst Preparation:
 - In a glovebox, add the desired amount of purified L-lactide to a dry Schlenk flask equipped with a magnetic stir bar.
 - In a separate vial, prepare a stock solution of **chlorotitanium triisopropoxide** in anhydrous toluene. The concentration should be calculated to achieve the desired monomer-to-catalyst ratio (e.g., 100:1).
- Reaction Setup:
 - Seal the Schlenk flask containing the L-lactide and remove it from the glovebox.

- Heat the flask in an oil bath to 130 °C to melt the monomer.
- Once the L-lactide is molten and thermally equilibrated, inject the calculated volume of the **chlorotitanium triisopropoxide** solution into the flask under a positive pressure of inert gas.
- Polymerization:
 - Stir the reaction mixture at 130 °C. The viscosity of the mixture will increase as the polymerization progresses.
 - Monitor the reaction for the desired time (e.g., 2 hours).
- Quenching and Polymer Purification:
 - After the desired polymerization time, cool the reaction mixture to room temperature. The resulting solid polymer may be difficult to remove from the flask.
 - Dissolve the crude polymer in a minimal amount of chloroform.
 - Precipitate the polymer by slowly adding the chloroform solution to a large excess of cold methanol with vigorous stirring.
 - Collect the precipitated polylactide by filtration.
 - Wash the polymer with fresh methanol to remove any unreacted monomer and catalyst residues.
 - Dry the purified polymer in a vacuum oven at a temperature below its glass transition temperature until a constant weight is achieved.

Protocol 2: Heterogeneous Ring-Opening Polymerization of L-Lactide (Solution Polymerization)

This protocol outlines the polymerization of L-lactide in a solvent using a silica-supported catalyst.

- Catalyst Preparation (Silica-Supported **Chlorotitanium Triisopropoxide**):

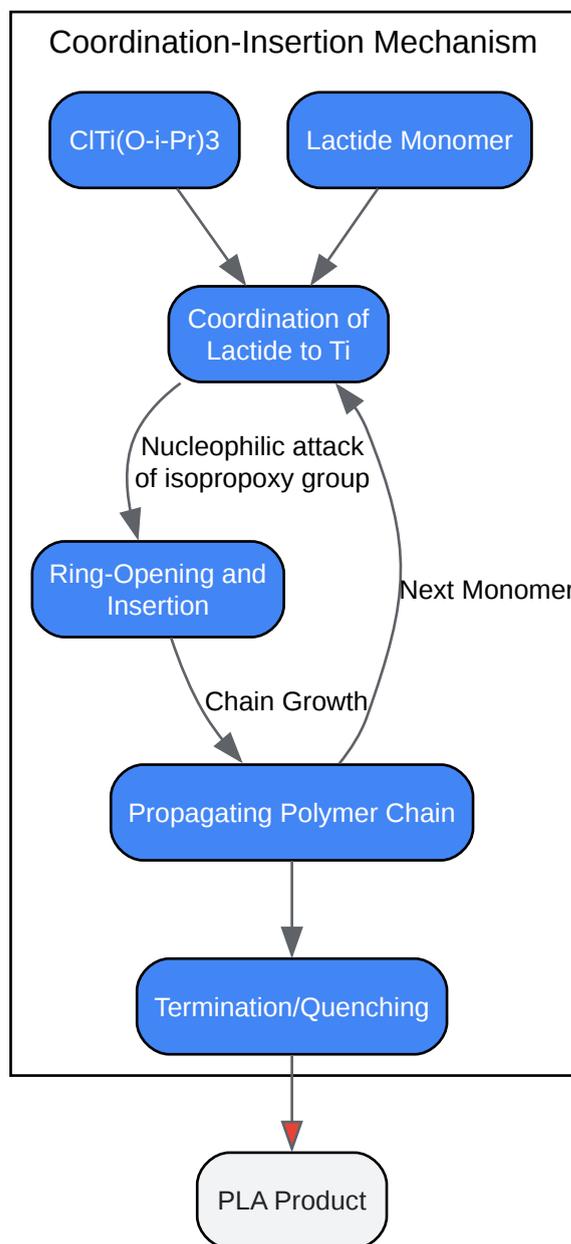
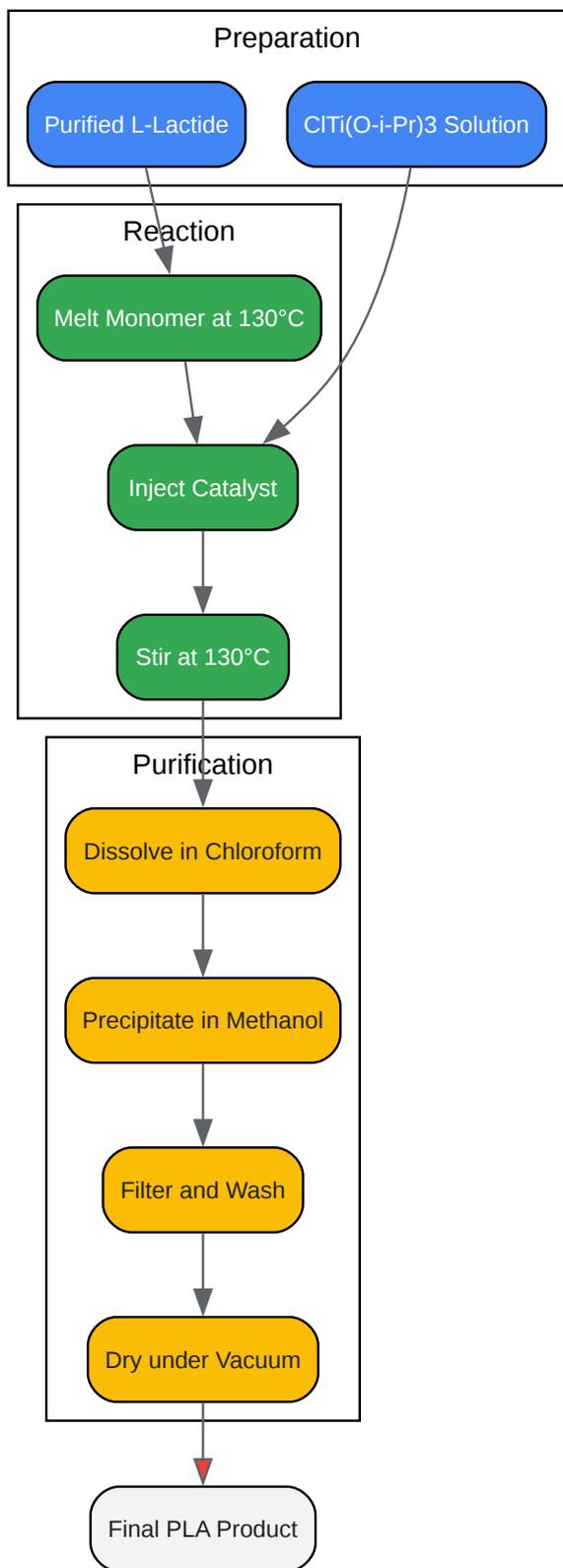
- Pre-treat silica by heating it under vacuum to remove adsorbed water.
- Immobilize **chlorotitanium triisopropoxide** onto the pre-treated silica by stirring a solution of the catalyst in anhydrous toluene with the silica for a specified time.
- Wash the supported catalyst with anhydrous toluene to remove any non-immobilized catalyst and dry it under vacuum.
- Reaction Setup:
 - In a glovebox, add the silica-supported **chlorotitanium triisopropoxide** and a magnetic stir bar to a dry Schlenk flask.
 - In a separate flask, dissolve the purified L-lactide in anhydrous toluene (e.g., to make a 1 M solution).
 - Transfer the L-lactide solution to the Schlenk flask containing the supported catalyst under an inert atmosphere.
- Polymerization:
 - Immerse the Schlenk flask in a preheated oil bath at the desired temperature (e.g., 70 °C).
 - Stir the reaction mixture for the desired duration (e.g., 4 hours).
- Quenching and Polymer Purification:
 - Cool the reaction to room temperature.
 - Quench the polymerization by adding a small amount of acidic methanol.
 - Filter the reaction mixture to remove the silica-supported catalyst.
 - Precipitate the polymer from the filtrate by adding it to a large excess of cold methanol.
 - Collect the polymer by filtration, wash with fresh methanol, and dry under vacuum.

Characterization of Polylactide

- Molecular Weight and Polydispersity Index (PDI): Determined by Gel Permeation Chromatography (GPC) using polystyrene standards for calibration.
- Chemical Structure: Confirmed by ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. The end-group analysis of the ^1H NMR spectrum can also be used to estimate the number-average molecular weight.
- Thermal Properties: The glass transition temperature (T_g) and melting temperature (T_m) can be determined using Differential Scanning Calorimetry (DSC).

Visualizations

Experimental Workflow for Homogeneous Polymerization



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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. chemistry.illinois.edu [chemistry.illinois.edu]
- 3. pubs.acs.org [pubs.acs.org]
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